

A Comprehensive Guide to the Safe Disposal of 2,2-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 2,2-Dimethylcyclohexanone

Cat. No.: B7770085

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For researchers and drug development professionals, the integrity of scientific discovery is intrinsically linked to a culture of safety. The proper handling and disposal of chemical reagents are paramount to protecting laboratory personnel and the environment. This guide provides a detailed, step-by-step protocol for the safe disposal of **2,2-Dimethylcyclohexanone**, a common sterically hindered ketone in organic synthesis. This document moves beyond mere compliance, aiming to instill a deep understanding of the principles behind these critical procedures.

Understanding the Hazard Profile of 2,2-Dimethylcyclohexanone

Before any disposal protocol can be implemented, a thorough understanding of the chemical's intrinsic hazards is essential. **2,2-Dimethylcyclohexanone** is classified as a hazardous substance, and its disposal is regulated by agencies such as the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key Hazards:

- Flammability: It is a flammable liquid and vapor with a flash point of 50°C (122°F).[\[4\]](#) Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[\[5\]](#) [\[6\]](#) Therefore, it must be kept away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[8\]](#)

- **Toxicity:** **2,2-Dimethylcyclohexanone** is harmful if swallowed, in contact with skin, or if inhaled.[8][9] It can cause skin irritation and serious eye damage.[8]
- **Reactivity:** It is incompatible with strong oxidizing agents.[6][10]

A summary of its key properties is presented in the table below for quick reference.

Property	Value	Source
CAS Number	1193-47-1	[7][9]
Molecular Formula	C8H14O	[9]
Molecular Weight	126.2 g/mol	[9]
Appearance	Clear Liquid	[11]
Boiling Point	169-170 °C	[4][12]
Density	0.912 g/mL at 25 °C	[4][12]
Flash Point	50 °C (122 °F) - closed cup	[4]
Signal Word	Warning or Danger	[7][8]
Hazard Statements	H226: Flammable liquid and vapour. H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H318: Causes serious eye damage.	[7][8]

The Disposal Workflow: A Step-by-Step Protocol

The following protocol outlines the necessary steps for the safe disposal of **2,2-Dimethylcyclohexanone** waste. This workflow is designed to ensure regulatory compliance and minimize risks.

Before handling the chemical waste, it is imperative to be outfitted with the appropriate PPE. This is a non-negotiable aspect of laboratory safety.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Hand Protection: Wear appropriate protective gloves (e.g., Viton®) and inspect them before use.[6][11]
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin exposure.[6]
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[11]

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Designate a Waste Stream: **2,2-Dimethylcyclohexanone** waste should be collected in a dedicated container for flammable organic solvents. Do not mix it with incompatible waste streams such as acids, bases, or oxidizers.[13]
- Choose the Right Container:
 - Use a container that is in good condition, free of leaks, and compatible with the chemical. The original container can be used if it is in good condition.[14]
 - The container must have a tightly fitting cap to prevent the release of flammable vapors. [14]
 - For liquid waste, ensure the container is designed to hold liquids.[14]

Accurate and clear labeling is a regulatory requirement and a critical safety measure.

- Affix a "Hazardous Waste" Label: As soon as you begin collecting waste in a container, it must be labeled with the words "Hazardous Waste".[14][15][16]
- Identify the Contents: Clearly list all the chemical constituents of the waste, including their approximate percentages or volumes.[13][17] For this specific waste stream, it would be

"Waste **2,2-Dimethylcyclohexanone**."

- Indicate the Hazards: The label must also include a warning that indicates the hazards of the contents, such as "Flammable" and "Toxic." This can be done using pictograms or other standard hazard warnings.[15][16]

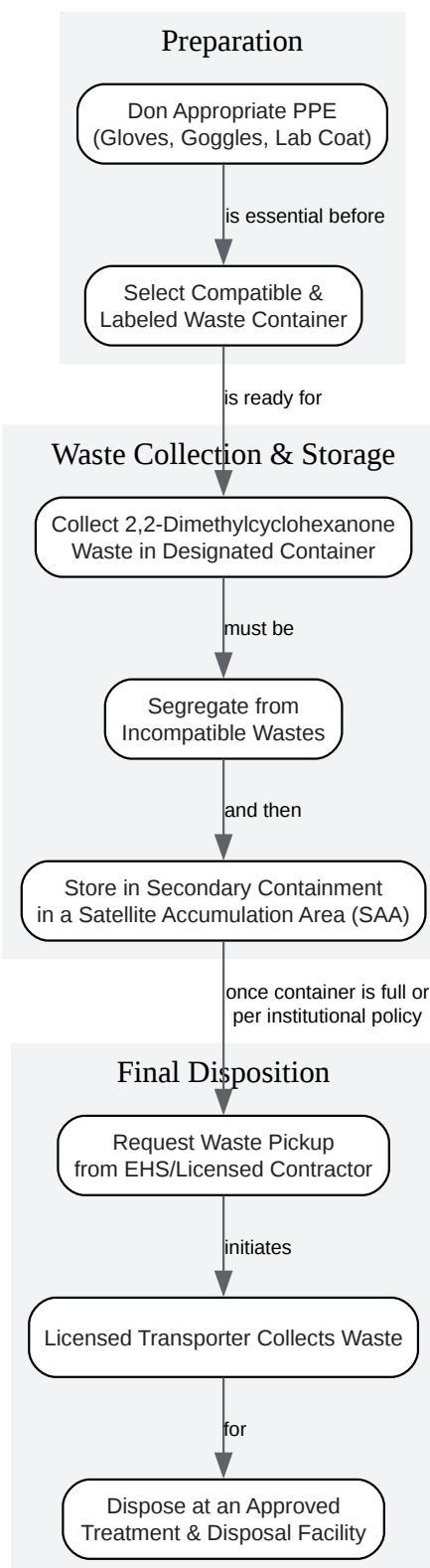
Laboratories are permitted to store hazardous waste at or near the point of generation in a designated Satellite Accumulation Area (SAA).[13][15]

- Location: The SAA must be under the direct supervision of laboratory personnel and should be close to where the waste is generated.[1]
- Secondary Containment: The waste container should be placed in a secondary containment bin or tray that can hold at least the volume of the largest container to prevent spills.[1][13]
- Storage Limits: A laboratory can accumulate up to 55 gallons of hazardous waste in an SAA. [14][15]
- Keep Containers Closed: The waste container must be kept tightly closed at all times, except when you are adding waste to it.[14]

2,2-Dimethylcyclohexanone must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[5][6][18]

- Contact EHS: Follow your institution's procedures for requesting a hazardous waste pickup.
- Transportation: Do not attempt to transport the hazardous waste off-site yourself. Only licensed transporters are permitted to move hazardous waste.[16]
- Documentation: Maintain accurate records of the waste generated and its disposal, as this is essential for regulatory compliance.[18]

The logical flow of the disposal process is illustrated in the diagram below.

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 2,2-Dimethylcyclohexanone.**

Emergency Procedures for Spills and Exposures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

- Skin Contact: Immediately take off all contaminated clothing and rinse the affected area with plenty of water.[\[7\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[5\]](#)[\[7\]](#)
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Spills: For small spills, use a non-combustible, inert absorbent material (e.g., sand, silica gel) to soak up the chemical.[\[5\]](#)[\[6\]](#) Collect the absorbed material in a suitable, closed container for disposal.[\[6\]](#) Use non-sparking tools and ensure adequate ventilation.[\[5\]](#)[\[6\]](#) For large spills, evacuate the area and contact your institution's emergency response team.

By adhering to these detailed procedures, you contribute to a safer laboratory environment and ensure that your research practices are both scientifically sound and environmentally responsible.

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